

Application Note: Molecular Weight Determination of Kopsinine using Mass Spectrometry

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Compound of Interest

Compound Name: *Kopsinine*

Cat. No.: *B1240552*

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Abstract

This application note provides a detailed protocol for the determination of the molecular weight of **Kopsinine**, an indole alkaloid, using Electrospray Ionization Mass Spectrometry (ESI-MS). The described methodology is intended for researchers, scientists, and professionals in the field of natural product chemistry and drug development. This document outlines the necessary steps from sample preparation to data analysis and interpretation, ensuring accurate and reliable results.

Introduction

Kopsinine is a naturally occurring indole alkaloid found in plants of the *Kopsia* genus.^[1] Like many alkaloids, it possesses a complex chemical structure and potential biological activity, making it a subject of interest in phytochemical and pharmacological research. Accurate determination of its molecular weight is a fundamental step in its structural elucidation and characterization.

Mass spectrometry (MS) is a powerful analytical technique used to measure the mass-to-charge ratio (m/z) of ionized molecules.^[2] Electrospray ionization (ESI) is a soft ionization technique that is particularly well-suited for the analysis of thermally labile and polar molecules like alkaloids, as it minimizes fragmentation and primarily produces protonated molecules

($[M+H]^+$).^[3] This allows for the direct determination of the monoisotopic molecular weight of the analyte.

Molecular Properties of Kopsinine

A summary of the key molecular properties of **Kopsinine** is presented in the table below.

Property	Value	Reference
Molecular Formula	$C_{21}H_{26}N_2O_2$	[4]
Average Molecular Weight	338.44 g/mol	[5][6]
Monoisotopic Molecular Weight	338.1994 g/mol	[4]
IUPAC Name	methyl (1R,9R,16R,18R,21S)-2,12- diazahexacyclo[14.2.2.1 ^{9,12} .0 ¹ , 9.0 ³ ,8.0 ¹⁶ ,2 ¹]henicosa-3,5,7- triene-18-carboxylate	[4]
CAS Number	559-51-3	[5]

Experimental Protocol

This section details the experimental procedure for the determination of **Kopsinine**'s molecular weight using LC-ESI-MS.

Materials and Reagents

- **Kopsinine** standard (or plant extract containing **Kopsinine**)
- HPLC-grade methanol
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (LC-MS grade)

- 0.22 μm syringe filters

Sample Preparation

Proper sample preparation is crucial for obtaining high-quality mass spectrometry data. The following protocol is a general guideline and may need to be optimized based on the sample matrix.

- Standard Solution: Accurately weigh 1 mg of **Kopsinine** standard and dissolve it in 1 mL of methanol to prepare a 1 mg/mL stock solution. Further dilute the stock solution with methanol:water (1:1, v/v) to a final concentration of 1-10 $\mu\text{g/mL}$.
- Plant Extract:
 - Homogenize the dried and ground plant material.
 - Extract 1 gram of the homogenized sample with 20 mL of methanol by sonication for 30 minutes, followed by centrifugation at 4000 rpm for 15 minutes.
 - Collect the supernatant. Repeat the extraction process twice more.
 - Combine the supernatants and evaporate to dryness under reduced pressure.
 - Re-dissolve the residue in 5 mL of methanol:water (1:1, v/v).
 - Filter the solution through a 0.22 μm syringe filter prior to LC-MS analysis.

Instrumentation and Analytical Conditions

A Liquid Chromatography system coupled with a Mass Spectrometer equipped with an Electrospray Ionization source is recommended.

- Liquid Chromatography (LC) Parameters:
 - Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 2.5 μm)
 - Mobile Phase A: Water with 0.1% formic acid
 - Mobile Phase B: Acetonitrile with 0.1% formic acid

- Gradient: A linear gradient from 5% to 95% B over 15 minutes, followed by a 5-minute hold at 95% B, and then re-equilibration at 5% B for 5 minutes.
- Flow Rate: 0.3 mL/min
- Injection Volume: 5 μ L
- Column Temperature: 40 °C
- Mass Spectrometry (MS) Parameters:
 - Ionization Mode: Electrospray Ionization (ESI), Positive
 - Capillary Voltage: 3.5 - 4.5 kV
 - Nebulizing Gas Temperature: 300 - 350 °C
 - Nebulizing Gas Flow: 7 - 11 L/min
 - Sheath Gas Temperature: 350 - 400 °C
 - Sheath Gas Flow: 10 - 12 L/min
 - Scan Range: m/z 100 - 1000

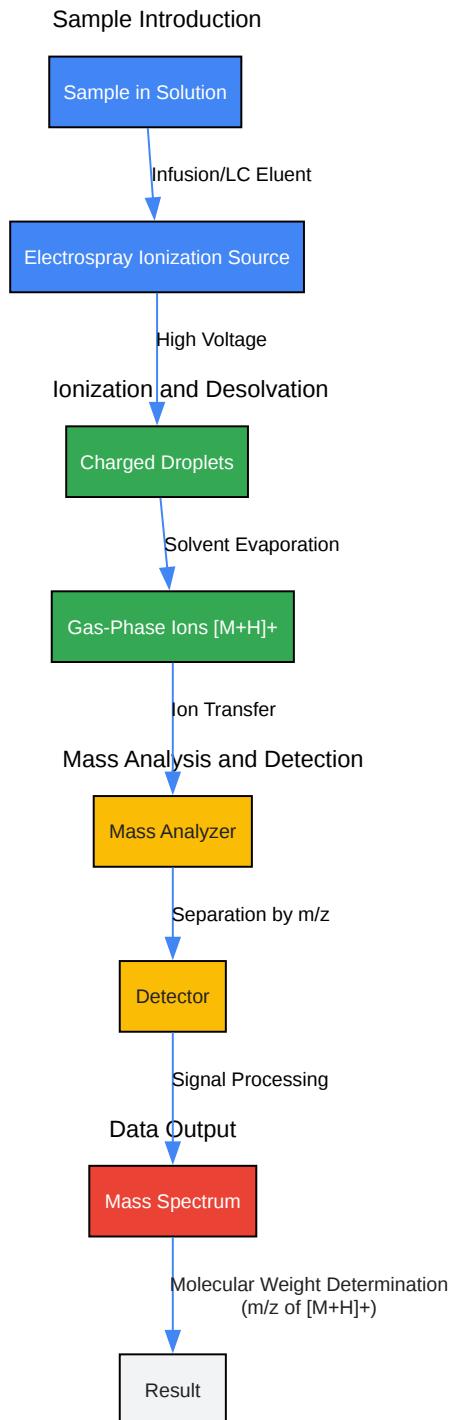
Data Analysis and Interpretation

The primary objective is to identify the protonated molecular ion of **Kopsinine**, $[M+H]^+$.

- Expected m/z Value: Based on the monoisotopic molecular weight of **Kopsinine** (338.1994), the expected m/z for the protonated molecule $[M+H]^+$ is 339.2072.
- Mass Spectrum Analysis: Examine the full scan mass spectrum for a prominent peak at or near the expected m/z value. The high-resolution mass spectrometer should be able to measure the mass with high accuracy, typically within 5 ppm.
- Molecular Formula Confirmation: Utilize the accurate mass measurement to confirm the elemental composition ($C_{21}H_{26}N_2O_2$) using the instrument's software.

Visualizations

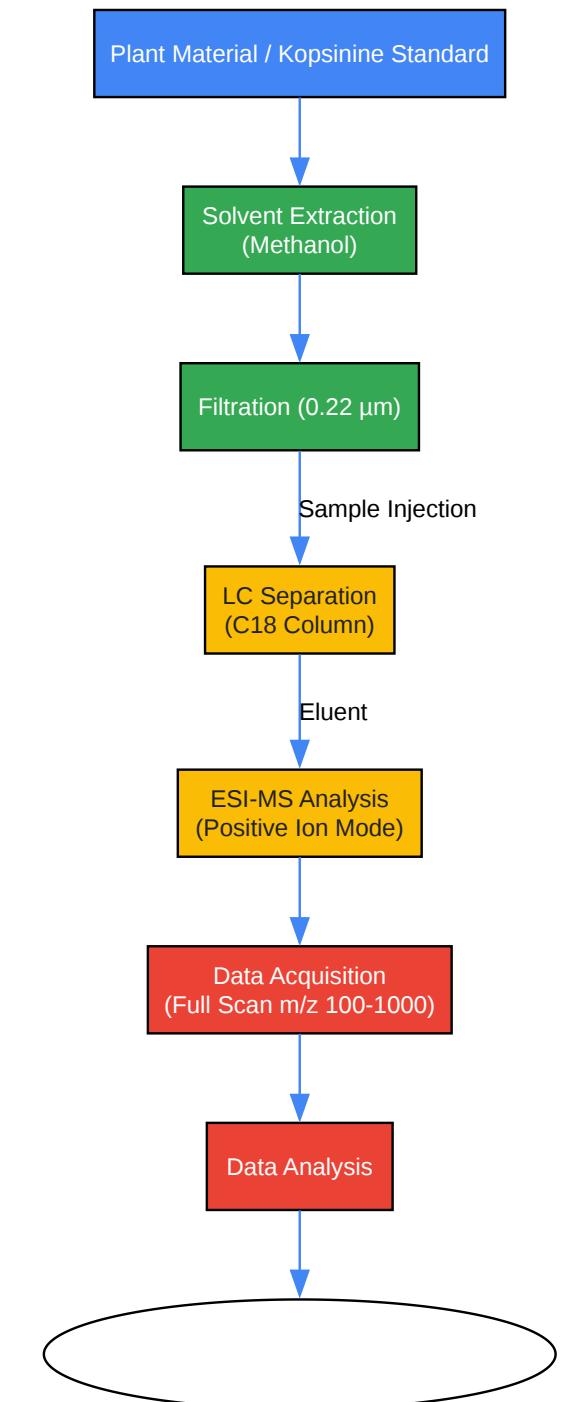
Principle of ESI-MS for Molecular Weight Determination



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Caption: Principle of ESI-MS for Molecular Weight Determination.

Experimental Workflow for Kopsinine Analysis



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Caption: Experimental Workflow for **Kopsinine** Analysis.

Conclusion

The protocol described in this application note provides a reliable and robust method for the determination of the molecular weight of **Kopsinine** using LC-ESI-MS. The use of electrospray ionization in positive mode is expected to yield a prominent protonated molecule $[M+H]^+$, allowing for the accurate confirmation of its molecular weight and elemental composition. This fundamental information is essential for the further study and development of **Kopsinine** and other related natural products.

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